

Application Note: Bioactive Molecule Synthesis from 8-Bromo-5-fluoroquinoline[1]

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Compound of Interest

Compound Name: 8-Bromo-5-fluoroquinoline

CAS No.: 917251-99-1

Cat. No.: B152762

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Executive Summary

This technical guide details the synthetic utility of **8-Bromo-5-fluoroquinoline** (CAS: 130490-33-0) as a privileged scaffold in medicinal chemistry.[1] The unique substitution pattern of this intermediate offers a dual-advantage: the C8-bromine serves as a highly reactive handle for palladium-catalyzed cross-coupling reactions, while the C5-fluorine atom acts as a bioisostere, modulating metabolic stability and lipophilicity without interfering with the primary C8 diversification.[1]

This document provides validated protocols for Suzuki-Miyaura and Buchwald-Hartwig couplings, specifically optimized for the electron-deficient quinoline core.[1] It is designed for medicinal chemists targeting kinase inhibitors (e.g., c-Met, PIM), antibacterial agents, and receptor modulators (e.g., 5-HT6).[1]

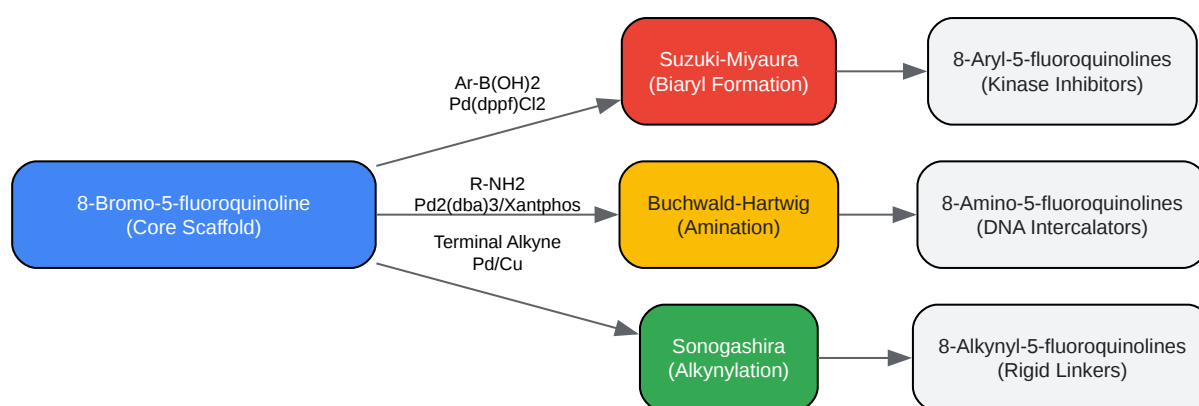
Chemo-Structural Analysis & Reactivity Profile[1]

The **8-bromo-5-fluoroquinoline** scaffold presents a specific reactivity profile governed by the electronic effects of the pyridine ring and the substituents.[1]

- C8-Position (Bromine): Located peri to the quinoline nitrogen.[1] While sterically congested, it is electronically activated for oxidative addition by Pd(0) due to the electron-withdrawing nature of the pyridine ring.[1]
- C5-Position (Fluorine): The fluorine atom at C5 exerts a strong inductive withdrawing effect (-I), further deactivating the ring towards electrophilic attack but activating it for nucleophilic aromatic substitution () under harsh conditions.[1] Crucially, under standard cross-coupling conditions, the C-F bond remains inert, allowing for chemoselective derivatization at C8.[1]
- N1-Position (Nitrogen): The lone pair can coordinate to metal catalysts, potentially poisoning the reaction.[1] High-activity catalysts or specific chelating ligands are required to mitigate this.[1]

Visualizing the Divergent Synthesis

The following diagram illustrates the primary synthetic pathways accessible from this scaffold.



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Figure 1: Divergent synthetic pathways from **8-Bromo-5-fluoroquinoline** showing primary catalytic transformations.[1]

Protocol A: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of 8-aryl-5-fluoroquinoline derivatives. Mechanism: The electron-poor nature of the quinoline ring facilitates the oxidative addition of the C8-Br bond.^[1] However, the adjacent nitrogen can chelate palladium.^[1] The use of 1,1'-Bis(diphenylphosphino)ferrocene (dppf) is recommended as its large bite angle and bidentate nature prevent formation of stable, inactive Pd-N complexes.^[1]

Reagents & Stoichiometry

Component	Reagent	Equivalents	Role
Substrate	8-Bromo-5-fluoroquinoline	1.0 eq	Electrophile
Coupling Partner	Aryl Boronic Acid ()	1.2 - 1.5 eq	Nucleophile
Catalyst		0.05 eq (5 mol%)	Catalyst
Base	(2M aq.) or	3.0 eq	Activator
Solvent	1,4-Dioxane / Water (4:[1][2]1)	0.1 M conc. ^[1]	Solvent System

Step-by-Step Methodology

- Preparation: In a glovebox or under active nitrogen flow, charge a microwave vial or round-bottom flask with **8-bromo-5-fluoroquinoline** (1.0 eq), aryl boronic acid (1.2 eq), and (5 mol%).
- Solvation: Add degassed 1,4-dioxane.
- Activation: Add the aqueous base solution (). Note: The presence of water is critical for the transmetallation step involving boronic acids.
- Reaction: Seal the vessel and heat to 90°C for 4–12 hours. (Microwave: 110°C for 30 mins).

- Monitoring: Monitor by LC-MS. Look for the disappearance of the starting material ($M+H = 226/228$) and appearance of the biaryl product.^[1]
- Workup:
 - Cool to room temperature.^{[1][2]}
 - Dilute with EtOAc and wash with water (x2) and brine (x1).^[1]
 - Dry organic layer over

, filter, and concentrate.^[1]
- Purification: Flash column chromatography (Hexane/EtOAc gradient). The 5-F substituent typically reduces polarity compared to non-fluorinated analogs, often eluting earlier.^[1]

Protocol B: Buchwald-Hartwig Amination

Objective: Synthesis of 8-amino-5-fluoroquinoline derivatives. Challenge: The C8 position is sterically hindered by the peri-hydrogen at C1 (actually the Nitrogen lone pair) and the C7 hydrogen. Furthermore, the quinoline nitrogen can compete with the amine substrate for binding.^[1] Solution: Use Pd_2dba_3 with Xantphos or BINAP.^[1] These wide-bite-angle ligands facilitate reductive elimination, which is often the rate-determining step in hindered aminations.^[1]

Reagents & Stoichiometry

Component	Reagent	Equivalents	Role
Substrate	8-Bromo-5-fluoroquinoline	1.0 eq	Electrophile
Amine	Primary/Secondary Amine	1.2 eq	Nucleophile
Catalyst		0.025 eq (2.5 mol%)	Pd Source
Ligand	Xantphos	0.05 eq (5 mol%)	Ligand
Base	or	2.0 eq	Base
Solvent	Toluene or 1,4-Dioxane	0.1 M conc. ^{[1][2][3]}	Solvent (Anhydrous)

Step-by-Step Methodology

- Catalyst Pre-complexation: In a vial, mix

and Xantphos in the solvent and stir at room temperature for 5 minutes (solution typically turns from purple to orange/yellow).

- Addition: Add the **8-bromo-5-fluoroquinoline**, the amine, and the base (

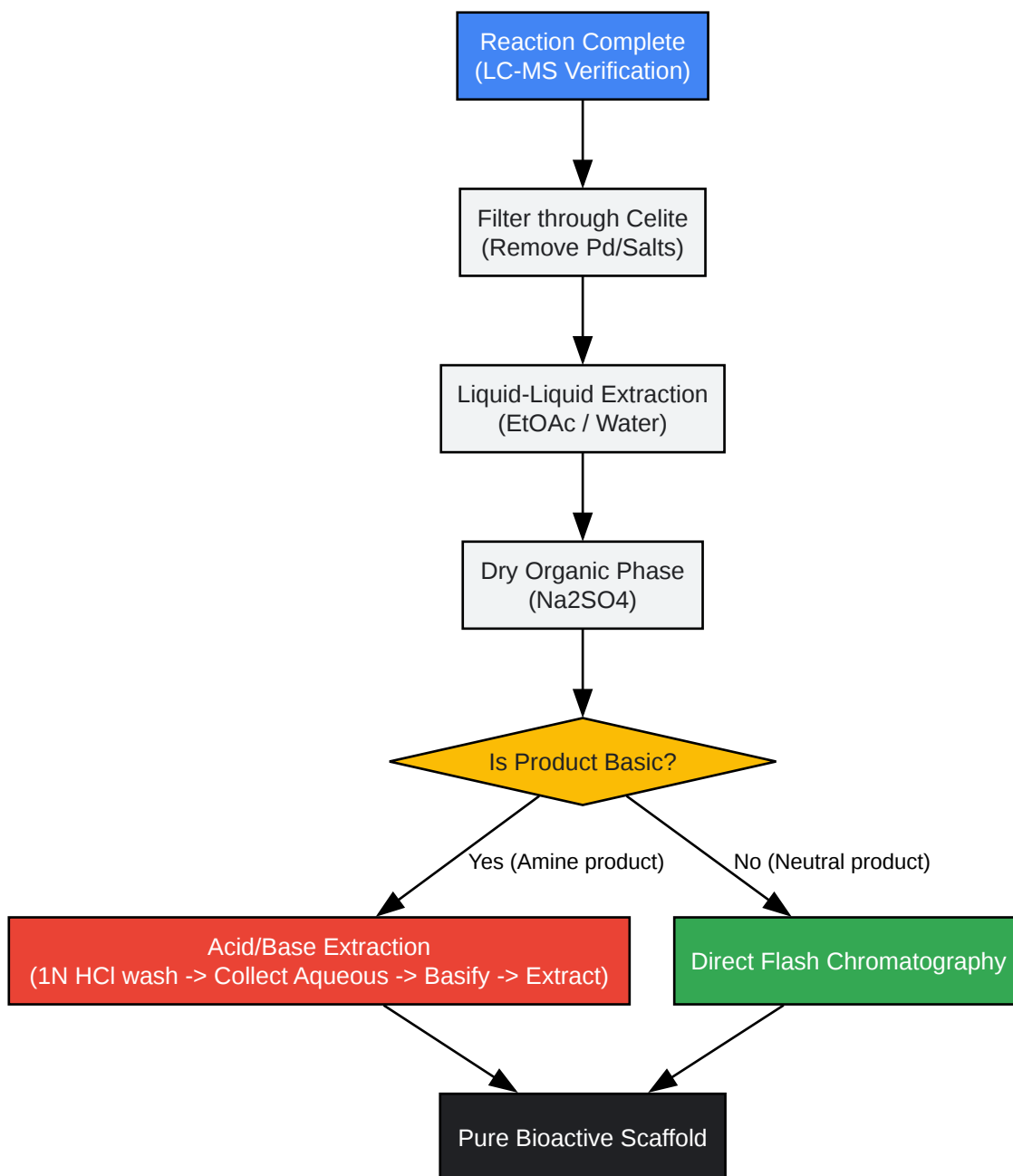
is preferred for base-sensitive substrates;

for faster kinetics).^[1]

- Deoxygenation: Sparge with Argon for 5 minutes. Oxygen is detrimental to the phosphine ligand.
- Reaction: Heat to 100°C overnight.
- Workup: Filter through a pad of Celite to remove palladium black and inorganic salts.^[1] Wash the pad with DCM.
- Purification: Silica gel chromatography. Note: Amino-quinolines can streak on silica.^[1] Pre-treat the column with 1% Triethylamine in Hexanes to neutralize acidic sites.

Experimental Workflow & Quality Control

The following diagram outlines the critical decision points and workup logic for purifying these derivatives.



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Figure 2: Purification workflow logic. Acid/Base extraction is highly effective for Buchwald products (8-amino derivatives) to remove non-basic impurities.[1]

Bioactive Applications & Case Studies

Kinase Inhibition (e.g., c-Met, PIM)

The 8-aryl-5-fluoroquinoline motif mimics the adenine ring of ATP.^[1] The nitrogen at position 1 acts as a hydrogen bond acceptor in the hinge region of kinases.

- Role of 5-F: The fluorine at C5 modulates the pKa of the quinoline nitrogen (reducing basicity), which can improve selectivity and reduce off-target hERG binding compared to the non-fluorinated parent.^[1]
- Reference: Quinolone and quinoline derivatives are well-documented in the inhibition of type II topoisomerases and kinases [1, 2].^[1]

Antibacterial Agents

While fluoroquinolones (4-quinolones) are the standard antibiotic class, 5-fluoroquinoline derivatives serve as precursors to novel gyrase inhibitors.^[1]

- Strategy: Functionalization at C8 with cyclic amines (via Buchwald) creates side chains analogous to those found in Moxifloxacin, enhancing Gram-positive activity [3].^[1]

References

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